

An In-depth Technical Guide to the Physical Properties of Isobutyl Decanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl decanoate*

Cat. No.: *B1672221*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **isobutyl decanoate**, a compound of interest in various scientific and industrial applications. The information is presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clarity, detail, and practical application.

Physical Properties of Isobutyl Decanoate

Isobutyl decanoate, also known as 2-methylpropyl decanoate, is an ester with the chemical formula $C_{14}H_{28}O_2$.^{[1][2][3][4]} It is recognized for its utility as a flavoring and fragrance agent and is also explored in other chemical synthesis applications. A summary of its core physical properties is provided in the table below for easy reference and comparison.

Property	Value	Conditions
Molecular Formula	C ₁₄ H ₂₈ O ₂	
Molecular Weight	228.37 g/mol	[1][2][3][4][5]
Appearance	Colorless, clear liquid (estimated)	[1]
Density	0.86 g/cm ³	[4][6]
Specific Gravity	0.852 - 0.869	@ 25°C
Boiling Point	265 - 268 °C	@ 760 mmHg[1]
Refractive Index	1.424 - 1.431	@ 20°C[1]
Vapor Pressure	0.009 mmHg	@ 25°C (estimated)[1]
Flash Point	115 °C (239 °F)	Closed Cup[1][6]
Solubility	Soluble in alcohol. Insoluble in water (0.4196 mg/L @ 25°C, est.).[1]	
LogP (o/w)	5.724 (estimated)	[1]

Experimental Protocols

The accurate determination of physical properties is fundamental in chemical research and development. The following are detailed methodologies for key experiments cited in determining the properties of **isobutyl decanoate**.

1. Determination of Boiling Point (Capillary Method)

The capillary method is a common and efficient technique for determining the boiling point of a liquid sample.[7]

- **Apparatus:** A small test tube, a capillary tube (sealed at one end), a thermometer, a heating apparatus (e.g., a Thiele tube or a melting point apparatus with a heating block), and a rubber band or wire to attach the capillary tube to the thermometer.

- Procedure:
 - A small amount of the liquid sample (**isobutyl decanoate**) is placed in the small test tube.
 - The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
 - The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The entire setup is heated gently and uniformly.
 - As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is then discontinued, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^{[7][8]}

2. Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer or a specific gravity bottle.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance, and a thermostatically controlled water bath.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed accurately.
 - The pycnometer is filled with the liquid sample (**isobutyl decanoate**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped off.
 - The filled pycnometer is weighed.

- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature.
- The filled pycnometer with the reference liquid is weighed.
- The density of the sample is calculated using the formula: $\text{Density of sample} = (\text{mass of sample} / \text{mass of reference liquid}) * \text{density of reference liquid}$

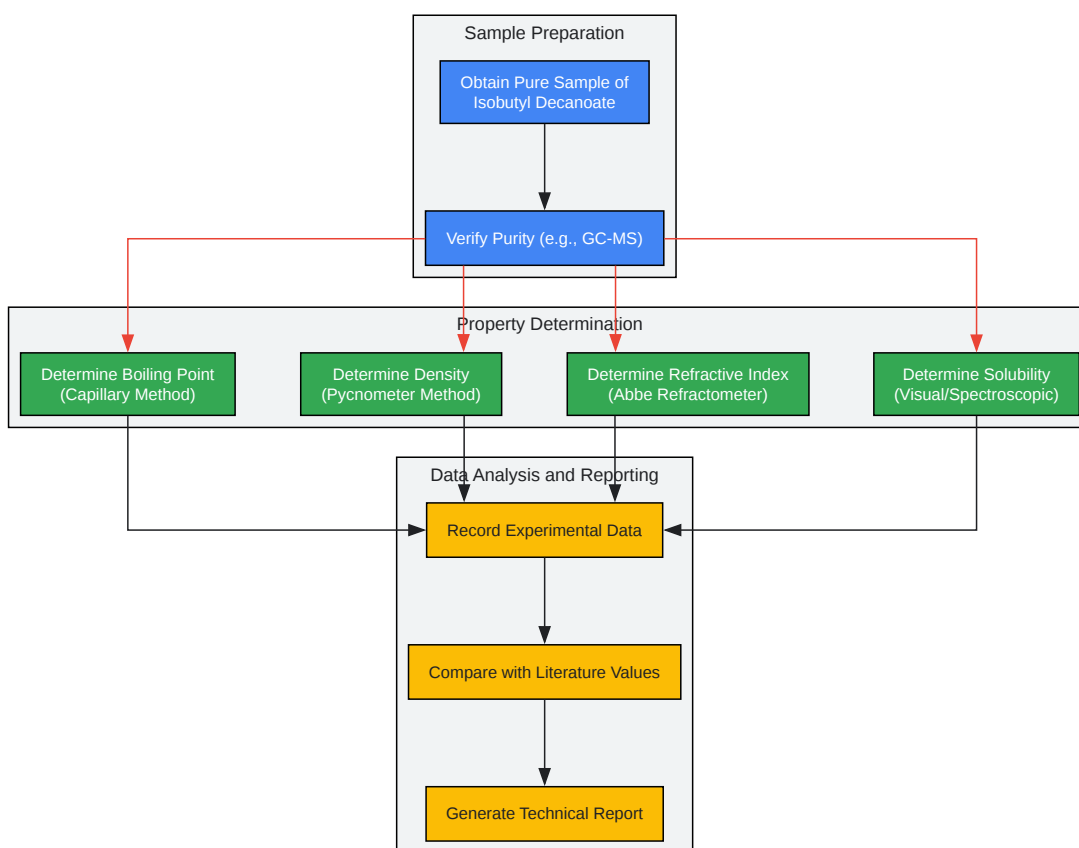
3. Determination of Refractive Index (Abbe Refractometer)

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.

- Apparatus: An Abbe refractometer, a constant temperature water bath, and a dropper.
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.
 - The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
 - A few drops of the liquid sample (**isobutyl decanoate**) are placed on the prism.
 - The prism is closed, and the sample is allowed to come to the desired temperature, which is maintained by the circulating water from the water bath.
 - The light source is switched on, and the eyepiece is adjusted until the crosshairs are in focus.
 - The handwheel is turned to bring the boundary line between the light and dark fields into the center of the crosshairs.
 - If a colored fringe is observed, the compensator is adjusted to sharpen the boundary line.
 - The refractive index is read directly from the instrument's scale.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid chemical sample like **isobutyl decanoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining physical properties of **Isobutyl Decanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isobutyl decanoate, 30673-38-2 [thegoodscentcompany.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Isobutyl decanoate | 30673-38-2 | MOLNOVA [molnova.com]
- 4. bocsci.com [bocsci.com]
- 5. Isobutyl decanoate | C₁₄H₂₈O₂ | CID 121738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 30673-38-2 CAS MSDS (ISOBUTYL DECANOATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Video: Boiling Points - Concept [jove.com]
- 8. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Isobutyl Decanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672221#what-are-the-physical-properties-of-isobutyl-decanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com